



# Technical Guide: L-Asparagine-<sup>15</sup>N<sub>2</sub>,d<sub>8</sub> in Research and Drug Development

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of L-Asparagine-<sup>15</sup>N<sub>2</sub>,d<sub>8</sub>, a stable isotope-labeled amino acid crucial for a range of applications in research and drug development. This document details manufacturers and suppliers, technical specifications, experimental protocols, and its role in key biological signaling pathways.

## **Manufacturers and Suppliers**

L-Asparagine-<sup>15</sup>N<sub>2</sub>,d<sub>8</sub> is available from several reputable suppliers specializing in stable isotope-labeled compounds for scientific research. The following table summarizes key information for prominent suppliers.



Supplier	Product Name	Catalog Number	Isotopic Purity	Chemical Purity
Sigma-Aldrich	L-Asparagine- <sup>15</sup> N <sub>2</sub> ,d <sub>8</sub>	636673	98 atom % <sup>15</sup> N, 98 atom % D	98% (CP)[1][2][3]
MedChemExpres s	L-Asparagine- <sup>15</sup> N <sub>2</sub> ,d <sub>8</sub>	HY-N0667S1	Not specified	>98%
Cambridge Isotope Laboratories, Inc.	L-Asparagine- <sup>15</sup> N2,d8	Not directly listed, but offers a wide range of labeled amino acids	Typically ≥98%	Typically ≥98%
BOC Sciences	Custom Synthesis	Custom	Customizable	Customizable
ChemPep Inc.	Stable Isotope Labeled Amino Acids	Custom	High Purity	High Purity

## **Technical Data**

L-Asparagine-<sup>15</sup>N<sub>2</sub>,d<sub>8</sub> is a non-radioactive, stable isotope-labeled version of the amino acid L-Asparagine. The incorporation of two <sup>15</sup>N atoms and eight deuterium atoms results in a significant mass shift, making it an ideal tracer in mass spectrometry-based research.



Property	Value	Reference
CAS Number	1217473-37-4	[1][2]
Molecular Formula	C4D8 <sup>15</sup> N2O3	
Molecular Weight	142.15 g/mol	_
Appearance	White to off-white solid	_
Storage	Store at -20°C for long-term stability	
Applications	Internal standard for quantitative analysis (NMR, GC-MS, LC-MS), tracer in metabolic flux analysis, SILAC-based quantitative proteomics.	_

### **Experimental Protocols**

L-Asparagine-<sup>15</sup>N<sub>2</sub>,d<sub>8</sub> is primarily utilized in Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) for quantitative proteomics and in metabolic flux analysis to trace the fate of asparagine in cellular pathways.

## Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC)

SILAC is a powerful technique for the accurate relative quantification of proteins in different cell populations. It involves the metabolic incorporation of "heavy" amino acids into the entire proteome of one cell population, while a control population is cultured with "light" amino acids.

#### Methodology:

 Cell Culture Medium Preparation: Prepare a custom cell culture medium that lacks L-Arginine and L-Lysine (commonly used SILAC amino acids). For experiments specifically tracking asparagine metabolism or proteins with high asparagine content, a custom medium lacking L-Asparagine can be formulated.

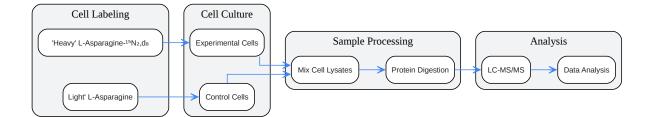
#### Foundational & Exploratory



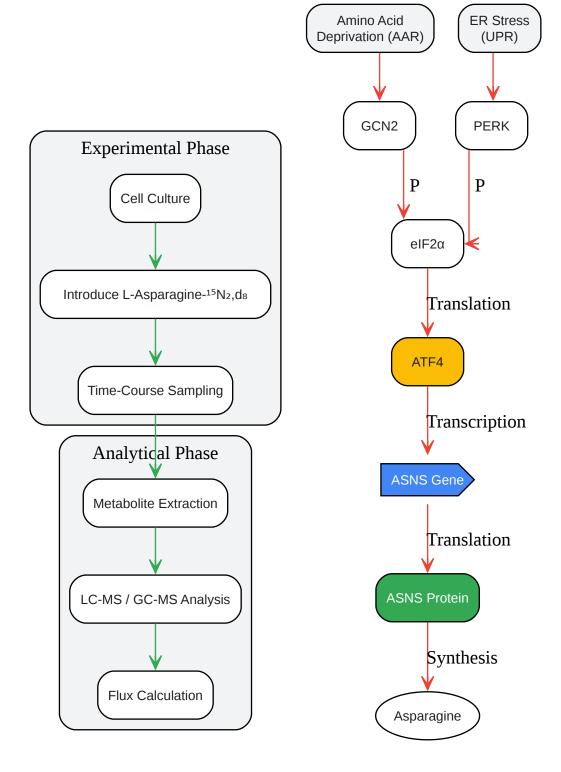


- Labeling: Culture one population of cells in the medium supplemented with normal ("light") L-Asparagine. Culture the experimental cell population in a medium supplemented with L-Asparagine-15N2,d8 ("heavy").
- Cell Growth and Incorporation: Grow the cells for at least five to six cell divisions to ensure near-complete incorporation of the labeled amino acid into the proteome.
- Experimental Treatment: Apply the experimental condition (e.g., drug treatment) to the "heavy" labeled cell population.
- Cell Lysis and Protein Extraction: Harvest and lyse both cell populations. Combine equal amounts of protein from both the "light" and "heavy" samples.
- Protein Digestion: Digest the combined protein mixture into peptides using an appropriate protease (e.g., trypsin).
- LC-MS/MS Analysis: Analyze the resulting peptide mixture using high-resolution liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Analysis: Identify and quantify the relative abundance of peptides by comparing the signal intensities of the "light" and "heavy" isotopic pairs.

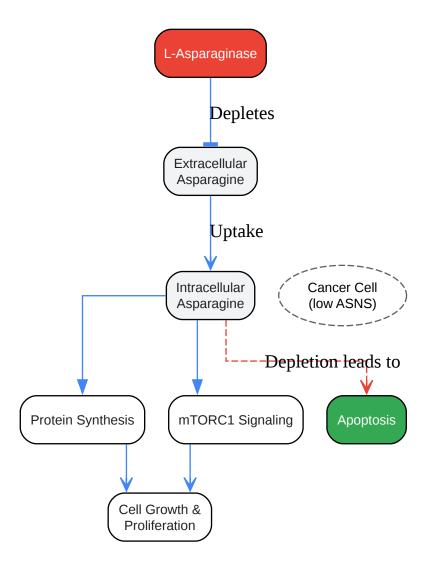












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- To cite this document: BenchChem. [Technical Guide: L-Asparagine-15N2,d8 in Research and Drug Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12057211#l-asparagine-15n2-d8-manufacturer-and-supplier-information]

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